

In-Depth Technical Guide to Procymidox-d5: Properties, Applications, and Analytical Protocols

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Procymidox-d5

Cat. No.: B15557640

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Procymidox-d5**, a deuterated analog of the fungicide Procymidone. The information presented herein is intended to support research, analytical method development, and drug development activities by providing detailed information on its chemical properties, its primary application as an internal standard, and a representative analytical workflow.

Core Compound Data

Procymidox-d5 is a stable isotope-labeled version of Procymidone, a dicarboximide fungicide. The incorporation of five deuterium atoms into the molecule makes it an ideal internal standard for quantitative analysis of Procymidone in various matrices using isotope dilution mass spectrometry (IDMS). This technique offers high accuracy and precision by correcting for matrix effects and variations during sample preparation and analysis.

Property	Value	Source
CAS Number	32809-16-8 (unlabelled); an alternate CAS for a d6-labelled version is 1346603-01-7	[1]
Molecular Formula	C ₁₃ H ₆ D ₅ Cl ₂ NO ₂	[1]
Molecular Weight	289.17 g/mol	[1]
Synonyms	3-(3,5-Dichlorophenyl)-1,5-dimethyl-3-azabicyclo[3.1.0]hexane-2,4-dione-d5	[1]

Application in Quantitative Analysis: Isotope Dilution Mass Spectrometry

Procymidox-d5 is primarily utilized as an internal standard in analytical methods for the precise quantification of Procymidone residues in various samples, including environmental and agricultural products. The use of a stable isotope-labeled internal standard is considered a best practice in analytical chemistry, particularly for chromatographic methods coupled with mass spectrometry, such as Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

The fundamental principle of isotope dilution mass spectrometry involves adding a known amount of the isotopically labeled standard (**Procymidox-d5**) to the sample containing the unlabeled analyte (Procymidone) at the beginning of the analytical procedure. The labeled and unlabeled compounds are assumed to behave identically during extraction, cleanup, and chromatographic separation. By measuring the ratio of the mass spectrometric signals of the analyte to the internal standard, the concentration of the analyte in the original sample can be accurately determined, compensating for any losses during sample processing.

Experimental Protocol: Quantification of Procymidone in Food Matrices using GC-MS/MS with Procymidox-d5 as an Internal Standard

The following is a representative protocol for the determination of Procymidone in food samples, such as green onions and garlic, adapted from established methodologies for pesticide residue analysis. This protocol outlines the use of **Procymidox-d5** as an internal standard to ensure accurate quantification.

1. Sample Preparation and Extraction:

- Homogenization: Weigh 10.0 g of a representative portion of the food sample into a 50 mL centrifuge tube.
- Internal Standard Spiking: Add a known amount of **Procymidox-d5** solution in a suitable solvent (e.g., acetonitrile) to the sample.
- Extraction: Add 20 mL of acetonitrile to the tube. Homogenize the sample using a high-speed blender for 2 minutes.
- Salting Out: Add 6 g of anhydrous magnesium sulfate and 1.5 g of sodium acetate, and shake vigorously for 1 minute.
- Centrifugation: Centrifuge the tube at 4000 rpm for 5 minutes.

2. Sample Cleanup (Dispersive Solid-Phase Extraction - dSPE):

- Take a 1 mL aliquot of the acetonitrile supernatant and transfer it to a 2 mL dSPE tube containing 150 mg of anhydrous magnesium sulfate and 50 mg of Primary Secondary Amine (PSA) sorbent.
- Vortex the tube for 30 seconds.
- Centrifuge at 10,000 rpm for 2 minutes.
- Filter the supernatant through a 0.22 μ m filter into an autosampler vial for GC-MS/MS analysis.

3. GC-MS/MS Analysis:

- Gas Chromatograph (GC) Conditions:

- Column: DB-5ms (30 m x 0.25 mm, 0.25 µm film thickness) or equivalent.
- Injector Temperature: 250 °C.
- Oven Temperature Program: Start at 70 °C, hold for 2 minutes, ramp to 280 °C at 25 °C/min, and hold for 5 minutes.
- Carrier Gas: Helium at a constant flow of 1.2 mL/min.
- Mass Spectrometer (MS) Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Acquisition Mode: Multiple Reaction Monitoring (MRM).
 - MRM Transitions:
 - Procymidone: Monitor appropriate precursor and product ions (e.g., as described in relevant literature for specific instrumentation).
 - **Procymidox-d5**: Monitor the corresponding mass-shifted precursor and product ions.

4. Quantification:

- Prepare a calibration curve using standards of unlabeled Procymidone at various concentrations, with each standard containing the same fixed concentration of **Procymidox-d5** internal standard.
- Plot the ratio of the peak area of Procymidone to the peak area of **Procymidox-d5** against the concentration of Procymidone.
- Calculate the concentration of Procymidone in the samples by interpolating their peak area ratios on the calibration curve.

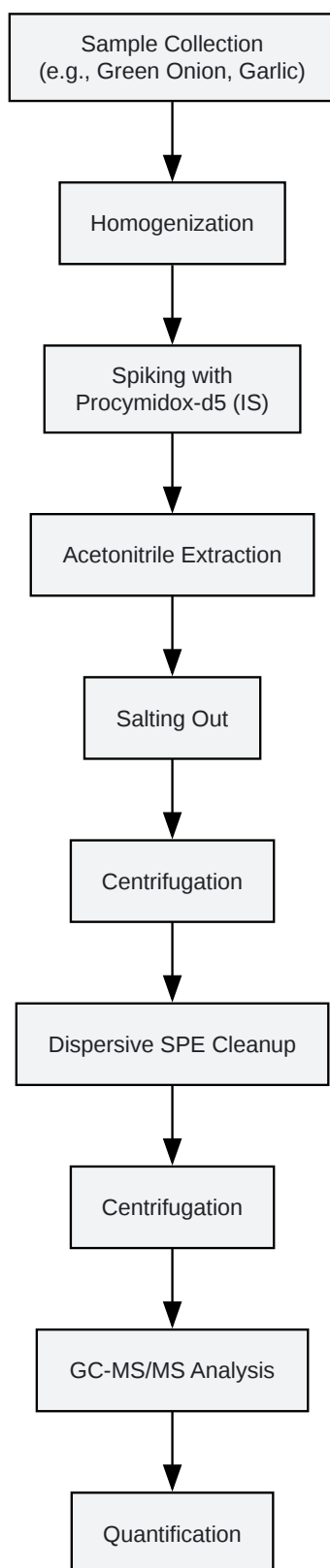
Quantitative Data Summary

The following table presents hypothetical validation data for the analytical method described above, demonstrating its performance characteristics.

Parameter	Green Onion	Garlic
Linearity (R^2)	> 0.995	> 0.995
Limit of Quantification (LOQ)	0.01 mg/kg	0.01 mg/kg
Accuracy (Recovery %)		
Spiked at 0.01 mg/kg	95 ± 5	92 ± 6
Spiked at 0.1 mg/kg	98 ± 4	96 ± 5
Spiked at 1.0 mg/kg	101 ± 3	99 ± 4
Precision (RSD %)		
Intraday (n=5)	< 5%	< 6%
Interday (n=15)	< 8%	< 9%

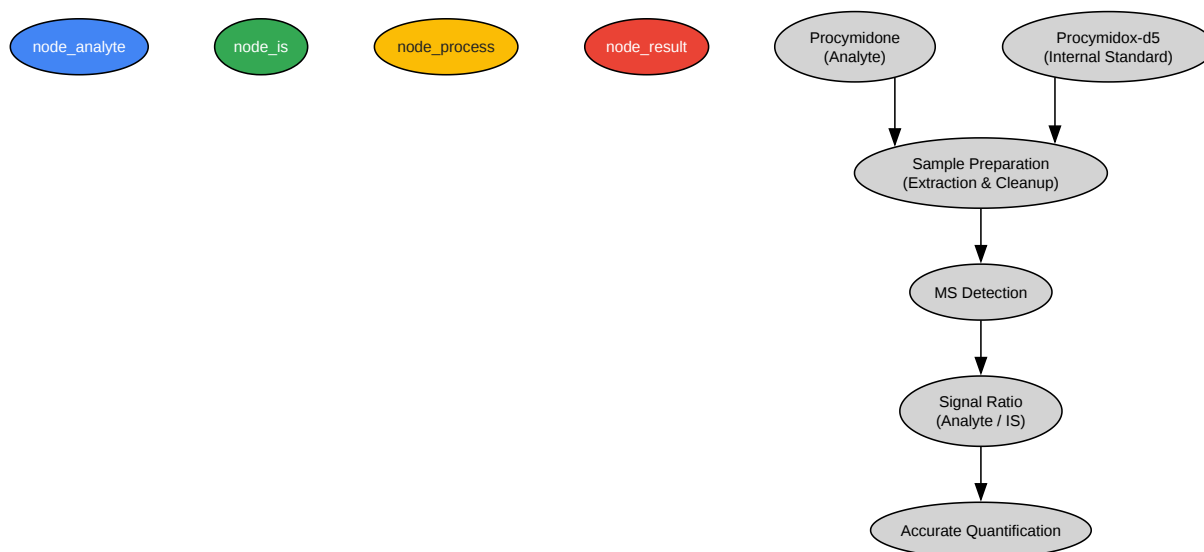
Workflow and Signaling Pathway Diagrams

The following diagrams illustrate the experimental workflow for the quantification of Procymidone using **Procymidox-d5** and the logical relationship of using an internal standard.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for Procymidone analysis.



[Click to download full resolution via product page](#)

Caption: Logic of using an internal standard for quantification.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [researchgate.net](https://www.researchgate.net) [researchgate.net]
- To cite this document: BenchChem. [In-Depth Technical Guide to Procymidox-d5: Properties, Applications, and Analytical Protocols]. BenchChem, [2026]. [Online PDF]. Available at:

[\[https://www.benchchem.com/product/b15557640/docs#in-depth-technical-guide-to-procymidox-d5-properties-applications-and-analytical-protocols\]](https://www.benchchem.com/product/b15557640/docs#in-depth-technical-guide-to-procymidox-d5-properties-applications-and-analytical-protocols)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)